

BODIPY-C12: A Technical Guide to Solubility and Application in Cellular Imaging

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Compound of Interest

Compound Name: *Bodipy-C12*

Cat. No.: *B15556671*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **BODIPY-C12**, a widely used fluorescent lipid probe, in dimethyl sulfoxide (DMSO) and other common organic solvents. Furthermore, it details comprehensive experimental protocols for its application in cellular imaging and presents a logical workflow for its use in staining intracellular lipid droplets.

Core Topic: Solubility of BODIPY-C12

BODIPY-C12, and its close structural analogs, exhibit excellent solubility in a range of common organic solvents, with particularly high solubility in DMSO. This property is crucial for the preparation of concentrated stock solutions, which are subsequently diluted to working concentrations for various cellular and biochemical assays.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **BODIPY-C12** and its closely related analogs. It is important to note that solubility can be influenced by factors such as the specific isomer, purity, temperature, and the presence of moisture in the solvent. For instance, hygroscopic DMSO can have a significant impact on the solubility of the product.

[\[1\]](#)[\[2\]](#)

| Compound/Analog Name | Solvent | Reported Solubility |
|-----------------------------|-------------------------|-----------------------------|
| BODIPY™ 500/510 C1, C12 | DMSO | 100 mg/mL (247.34 mM)[2][3] |
| BODIPY™ FL C12 | DMSO | 50 mg/mL (119.52 mM)[1] |
| BODIPY™-FL | DMSO | 100 mg/mL (342.36 mM)[4] |
| BODIPY™ 480/508-cholesterol | DMSO | ~1 mg/mL[5] |
| BODIPY™ 480/508-cholesterol | Ethanol | ~0.5 mg/mL[5] |
| BODIPY™ 480/508-cholesterol | Dimethylformamide (DMF) | ~1 mg/mL[5] |
| BODIPY™ 558/568 C12 | DMSO | Soluble[6] |
| BODIPY™ 558/568 C12 | Dimethylformamide (DMF) | Soluble[6] |

Note: The solubility of BODIPY™ 500/510 C1, C12 and BODIPY™ FL C12 in DMSO may require ultrasonication for complete dissolution.[1][2][3]

General Solubility in Other Organic Solvents

While extensive quantitative data is not available for all solvents, product literature and research articles indicate that BODIPY dyes, including **BODIPY-C12**, are generally soluble in a variety of organic solvents. This includes:

- Methanol: BODIPY dyes show reasonable solubility in methanol.[7]
- Ethanol: Generally used as a solvent for BODIPY dyes.
- Chloroform
- Dimethylformamide (DMF)

Experimental Protocols

The following are detailed methodologies for the use of **BODIPY-C12** in staining lipid droplets in both live and fixed cells. These protocols are based on common practices found in the scientific literature.

Preparation of Stock and Working Solutions

a. Stock Solution Preparation (typically 1-10 mM in DMSO):

- Weigh out the desired amount of **BODIPY-C12** powder.
- Dissolve the powder in high-quality, anhydrous DMSO to achieve the target concentration (e.g., to make a 10 mM stock solution of BODIPY™ FL C12, dissolve 1 mg in 382 µL of DMSO).^[1]
- If necessary, use an ultrasonic bath to ensure complete dissolution.^{[1][2][3]}
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C, protected from light.^[1]

b. Working Solution Preparation (typically 1-10 µM):

- On the day of the experiment, thaw an aliquot of the **BODIPY-C12** stock solution.
- Dilute the stock solution in a suitable buffer or serum-free cell culture medium (e.g., PBS or HBSS) to the final desired working concentration.^{[1][2][3]} It is recommended to pre-warm the buffer or medium.

Staining Protocol for Live Cells

- Culture cells to the desired confluency on a suitable imaging plate or coverslip.
- Remove the cell culture medium.
- Wash the cells once with pre-warmed PBS or serum-free medium.
- Add the **BODIPY-C12** working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Remove the staining solution.
- Wash the cells two to three times with PBS to remove any unbound dye.

- Add fresh pre-warmed imaging medium (e.g., serum-free medium or a clear imaging buffer) to the cells.
- Proceed with imaging using a fluorescence microscope with appropriate filter sets (e.g., excitation/emission maxima around 493/503 nm for BODIPY 493/503).

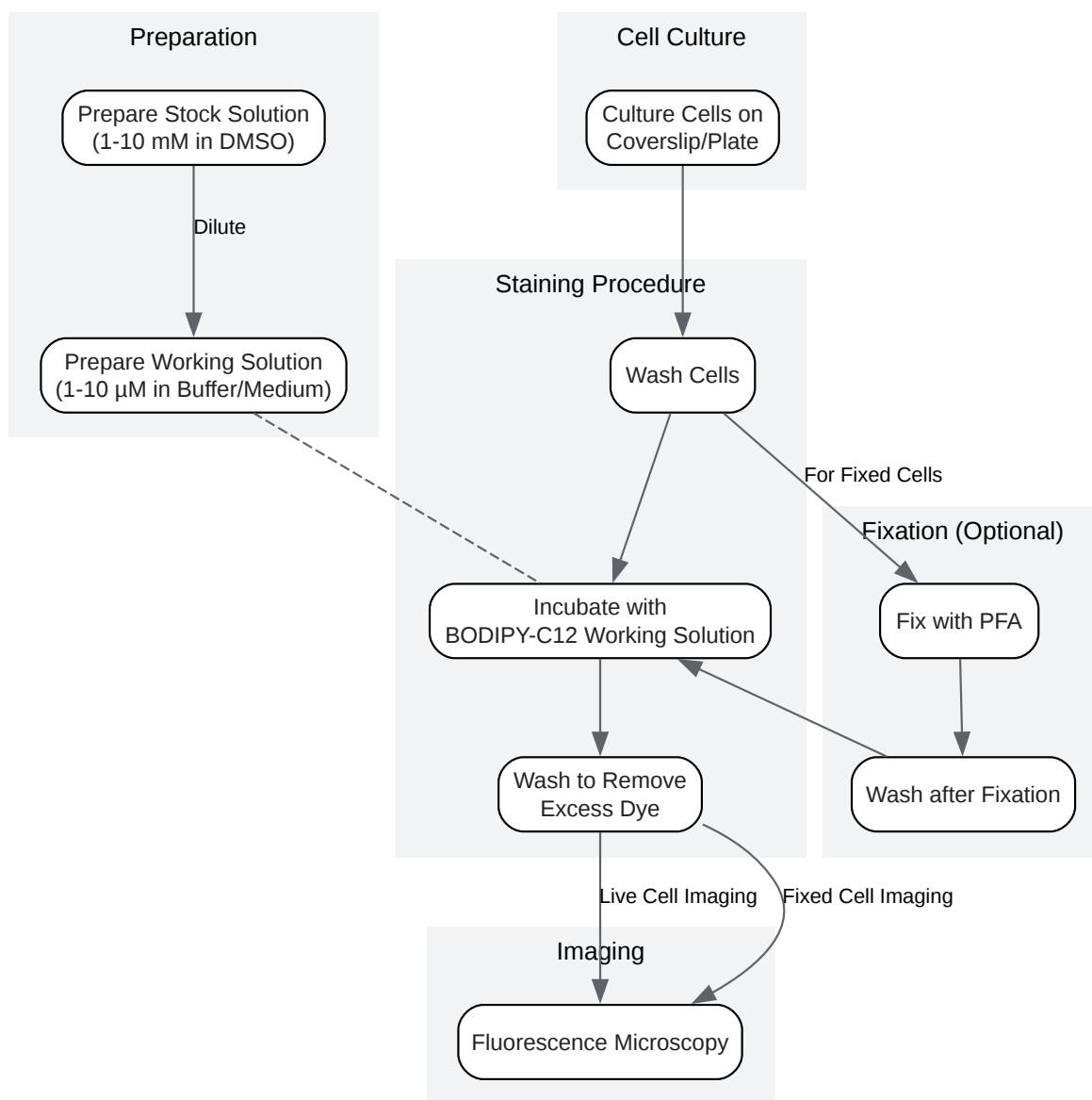
Staining Protocol for Fixed Cells

- Culture cells to the desired confluency on a suitable imaging plate or coverslip.
- Remove the cell culture medium and wash the cells once with PBS.
- Fix the cells by incubating with a 2-4% paraformaldehyde (PFA) solution in PBS for 10-15 minutes at room temperature.
- Remove the fixation solution and wash the cells two to three times with PBS for 5 minutes each.
- Add the **BODIPY-C12** working solution to the fixed cells and incubate for 15-30 minutes at room temperature, protected from light.
- Remove the staining solution.
- Wash the cells two to three times with PBS.
- Mount the coverslip onto a microscope slide using an appropriate mounting medium, with or without a nuclear counterstain like DAPI.
- Seal the coverslip and proceed with fluorescence microscopy.

Visualizations

Experimental Workflow for Lipid Droplet Staining

The following diagram illustrates the general workflow for staining intracellular lipid droplets using **BODIPY-C12** in a cell culture experiment.

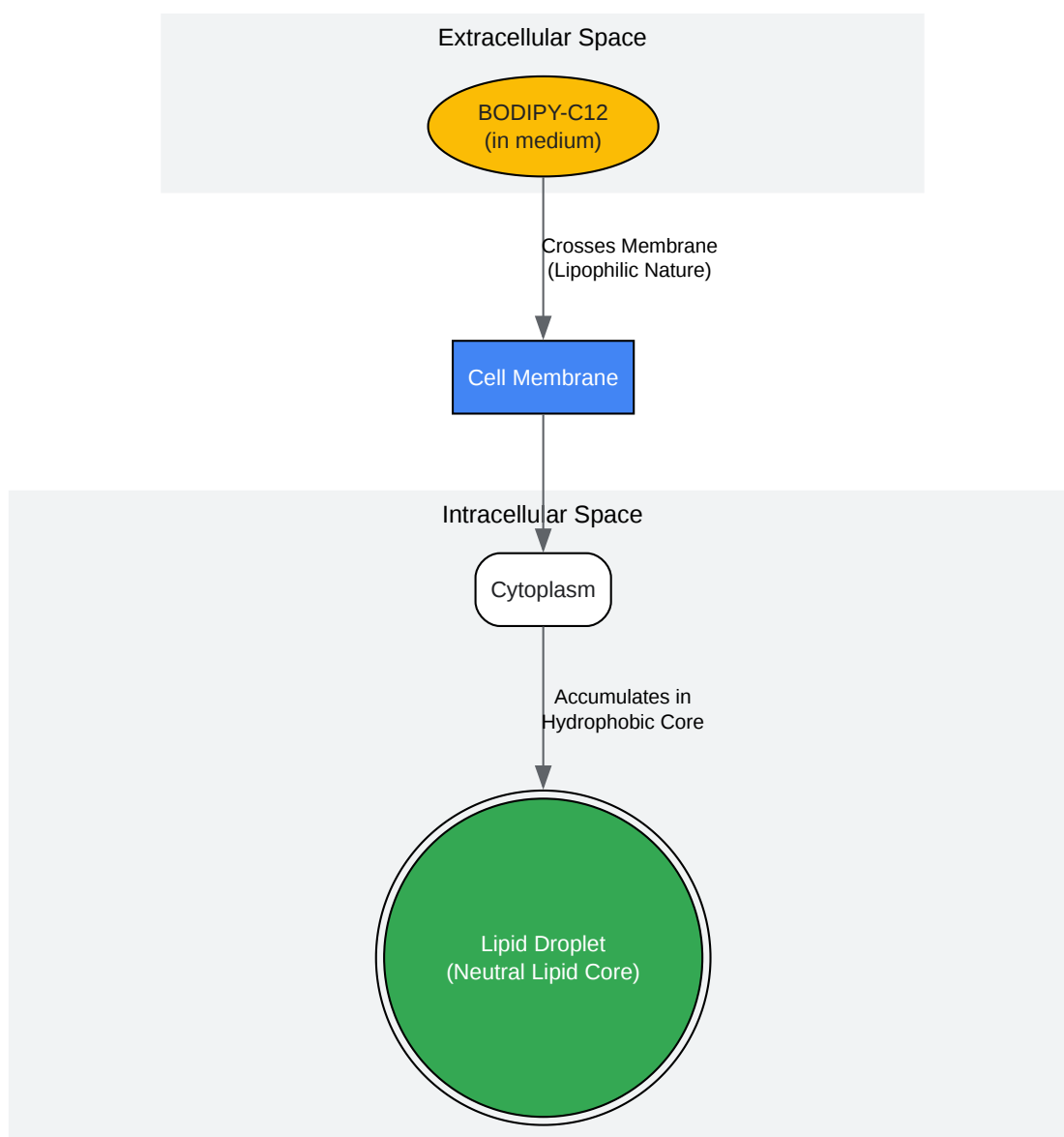


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Caption: Workflow for **BODIPY-C12** Staining of Lipid Droplets.

Mechanism of Lipid Droplet Staining

The following diagram illustrates the conceptual mechanism by which **BODIPY-C12** stains lipid droplets within a cell.



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Caption: **BODIPY-C12** Cellular Uptake and Lipid Droplet Localization.

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